

Essential Safety and Operational Guide for 3-Bromo-2-methylpropene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromo-2-methylpropene

Cat. No.: B116875

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the proper handling and disposal of **3-Bromo-2-methylpropene** (CAS No. 1458-98-6). Adherence to these procedures is essential for ensuring laboratory safety and minimizing environmental impact.

Hazard Summary

3-Bromo-2-methylpropene is a hazardous chemical requiring stringent safety measures. It is a highly flammable liquid and vapor, causes severe skin burns and eye damage, is harmful if swallowed or inhaled, and is suspected of causing genetic defects.^{[1][2][3]} It is also toxic to aquatic life with long-lasting effects.^[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3-Bromo-2-methylpropene** is provided in the table below.

Property	Value
Molecular Formula	C4H7Br
Molecular Weight	135.00 g/mol [3]
Appearance	Liquid[2]
Boiling Point	94-95 °C
Density	1.339 g/mL at 25 °C
Flash Point	7 °C (44.6 °F) - closed cup
Storage Temperature	2-8°C

Personal Protective Equipment (PPE)

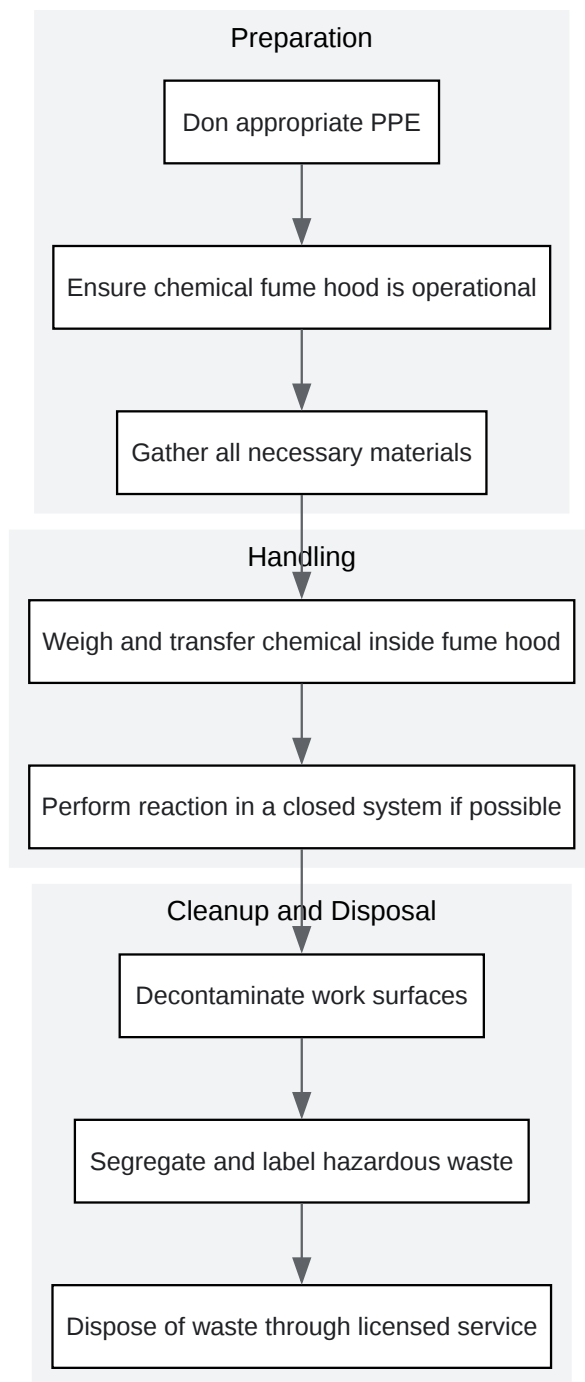
The selection of appropriate PPE is the first line of defense against exposure. The following table outlines the recommended PPE for handling **3-Bromo-2-methylpropene**.

PPE Category	Item	Specifications and Recommendations
Hand Protection	Chemical-resistant gloves	Wear appropriate protective gloves to prevent skin exposure.[2] Nitrile or neoprene gloves are often recommended for handling halogenated organic compounds.[4] Always inspect gloves for tears or punctures before use and change them immediately if contaminated.
Eye and Face Protection	Safety goggles and face shield	Wear tight-sealing safety goggles.[2] A face shield should be worn over goggles when there is a significant risk of splashing.[2][5][6]
Body Protection	Laboratory coat	A flame-resistant lab coat or a 100% cotton lab coat should be worn and fully buttoned to provide a barrier against splashes.[4]
Respiratory Protection	Respirator (if necessary)	All work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[2][7] If engineering controls are insufficient, a NIOSH-approved respirator with an organic vapor cartridge is required.[6][7]

Experimental Workflow and Handling Protocol

The following workflow diagram illustrates the necessary steps for safely handling **3-Bromo-2-methylpropene** in a laboratory setting.

Safe Handling Workflow for 3-Bromo-2-methylpropene



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **3-Bromo-2-methylpropene**.

Operational and Disposal Plans

Storage

Store **3-Bromo-2-methylpropene** in a tightly closed container in a dry, cool, and well-ventilated place.[2] Keep it away from heat, sparks, and open flames.[2] The recommended storage temperature is 2-8°C. It is incompatible with strong oxidizing agents and strong bases.[2][8]

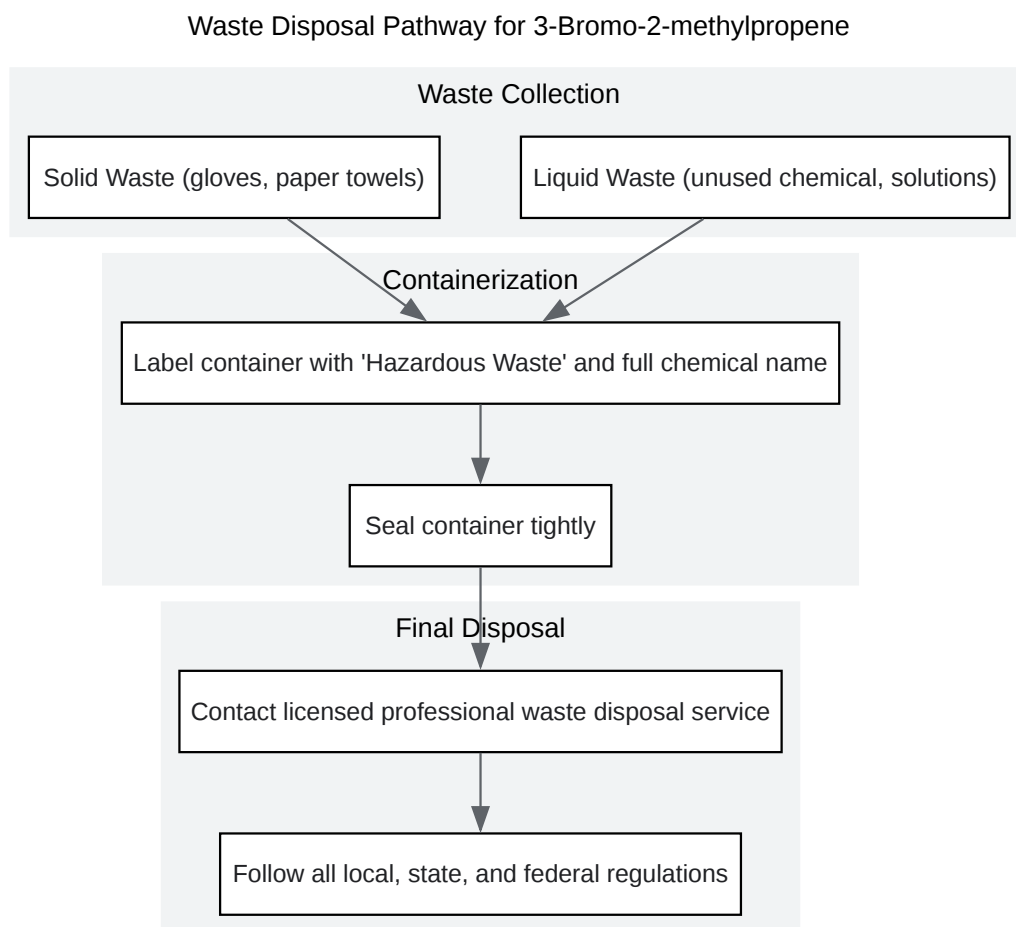
Spill Response

In the event of a spill, evacuate the area and ensure adequate ventilation.[2] Remove all sources of ignition.[2] For small spills, use an inert absorbent material like sand or vermiculite to contain and collect the spill.[2][7] Place the absorbed material into a sealed, labeled container for hazardous waste disposal.[2][7] Do not let the product enter drains.[9]

Disposal

All waste containing **3-Bromo-2-methylpropene**, including contaminated consumables such as gloves, pipette tips, and absorbent materials, must be considered hazardous waste.[7]

Waste Segregation and Disposal Pathway



[Click to download full resolution via product page](#)

Caption: Waste segregation and disposal pathway for **3-Bromo-2-methylpropene**.

Dispose of all waste through a licensed professional waste disposal service.^[9] Do not dispose of it as unused product.^[9] Always adhere to your institution's Environmental Health and Safety (EHS) guidelines and all local, regional, and national regulations for hazardous waste disposal.^[7]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemicalbook.com [chemicalbook.com]
- 2. fishersci.com [fishersci.com]
- 3. 3-Bromo-2-methyl-1-propene | C₄H₇Br | CID 357785 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. benchchem.com [benchchem.com]
- 5. UNIT 7: Personal Protective Equipment [cms.ctahr.hawaii.edu]
- 6. americanchemistry.com [americanchemistry.com]
- 7. benchchem.com [benchchem.com]
- 8. fishersci.com [fishersci.com]
- 9. dept.harpercollege.edu [dept.harpercollege.edu]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for 3-Bromo-2-methylpropene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b116875#personal-protective-equipment-for-handling-3-bromo-2-methylpropene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com